

# A Comprehensive Technical Guide to the Safe Handling of 1,5-Pentanedithiol

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## Compound of Interest

Compound Name: **1,5-Pentanedithiol**

Cat. No.: **B1584520**

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safety and handling precautions for **1,5-Pentanedithiol** (CAS No. 928-98-3). The following sections detail the hazardous properties, personal protective equipment, and emergency procedures necessary for the safe use of this compound in a laboratory setting.

## Section 1: Hazard Identification and Classification

**1,5-Pentanedithiol** is classified as a hazardous chemical and requires careful handling to avoid adverse health effects.<sup>[1]</sup> It is harmful if swallowed, in contact with skin, or if inhaled.<sup>[1]</sup> This compound is also known to cause skin and serious eye irritation, and may lead to respiratory irritation.<sup>[1]</sup> An unpleasant stench is another characteristic of this chemical.<sup>[1]</sup>

## GHS Classification

The Globally Harmonized System of Classification and Labelling of Chemicals (GHS) provides a standardized framework for communicating hazard information. The GHS classification for **1,5-Pentanedithiol** is summarized in the table below.

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed <a href="#">[1]</a> <a href="#">[2]</a>
Acute Toxicity, Dermal	4	H312: Harmful in contact with skin <a href="#">[2]</a>
Acute Toxicity, Inhalation	4	H332: Harmful if inhaled <a href="#">[3]</a>
Skin Corrosion/Irritation	2	H315: Causes skin irritation <a href="#">[1]</a> <a href="#">[2]</a>
Serious Eye Damage/Eye Irritation	2	H319: Causes serious eye irritation <a href="#">[1]</a> <a href="#">[4]</a>
Specific target organ toxicity (single exposure)	3	H335: May cause respiratory irritation <a href="#">[1]</a> <a href="#">[4]</a>
Target Organs	-	Respiratory system <a href="#">[1]</a>

## Section 2: Physical and Chemical Properties

A clear understanding of the physical and chemical properties of **1,5-Pentanedithiol** is essential for its safe handling and storage.

Property	Value
Molecular Formula	C5H12S2
Molecular Weight	136.28 g/mol
Appearance	Colourless liquid[5]
Melting Point	-72 °C (lit.)[5]
Boiling Point	107-108 °C/15 mmHg (lit.)[5]
Density	1.016 g/mL at 25 °C (lit.)[5]
Flash Point	203 °F[5]
Refractive Index	n20/D 1.519 (lit.)[5]
Solubility	Chloroform, Methanol (Slightly)[5]
Stability	Stable. Combustible. Incompatible with strong oxidizing agents, strong bases.[5]

## Section 3: Safe Handling and Storage

Proper handling and storage procedures are critical to minimize the risks associated with **1,5-Pentanedithiol**.

### Handling

- Ventilation: Handle product only in a closed system or provide appropriate exhaust ventilation.[1] Use only outdoors or in a well-ventilated area.[1]
- Personal Hygiene: Wash face, hands, and any exposed skin thoroughly after handling.[1] Do not eat, drink, or smoke when using this product.[1]
- Avoid Contact: Avoid contact with skin and eyes.[1] Avoid breathing dust/fume/gas/mist/vapors/spray.[1]

### Storage

- Conditions: Keep container tightly closed.[3] Store in a dry, well-ventilated place.[3]

- Incompatible Materials: Keep away from strong oxidizing agents.[1]

## Section 4: Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory when handling **1,5-Pentanedithiol** to prevent exposure.

Protection Type	Specifications
Eye/Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[1]
Skin Protection	Wear appropriate protective gloves and clothing to prevent skin exposure.[1]
Respiratory Protection	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced. Recommended Filter type: Organic gases and vapours filter, Type A, Brown, conforming to EN14387.[1]

## Section 5: Emergency Procedures

In the event of an accidental exposure or spill, immediate and appropriate action must be taken.

Exposure Route	First Aid Measures
Inhalation	IF INHALED: Remove victim to fresh air and keep at rest in a position comfortable for breathing. Call a POISON CENTER or doctor/physician if you feel unwell.[1]
Skin Contact	IF ON SKIN: Wash with plenty of soap and water.[1]
Eye Contact	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[3]
Ingestion	IF SWALLOWED: Immediately call a POISON CENTER or doctor/physician. Rinse mouth.[3]

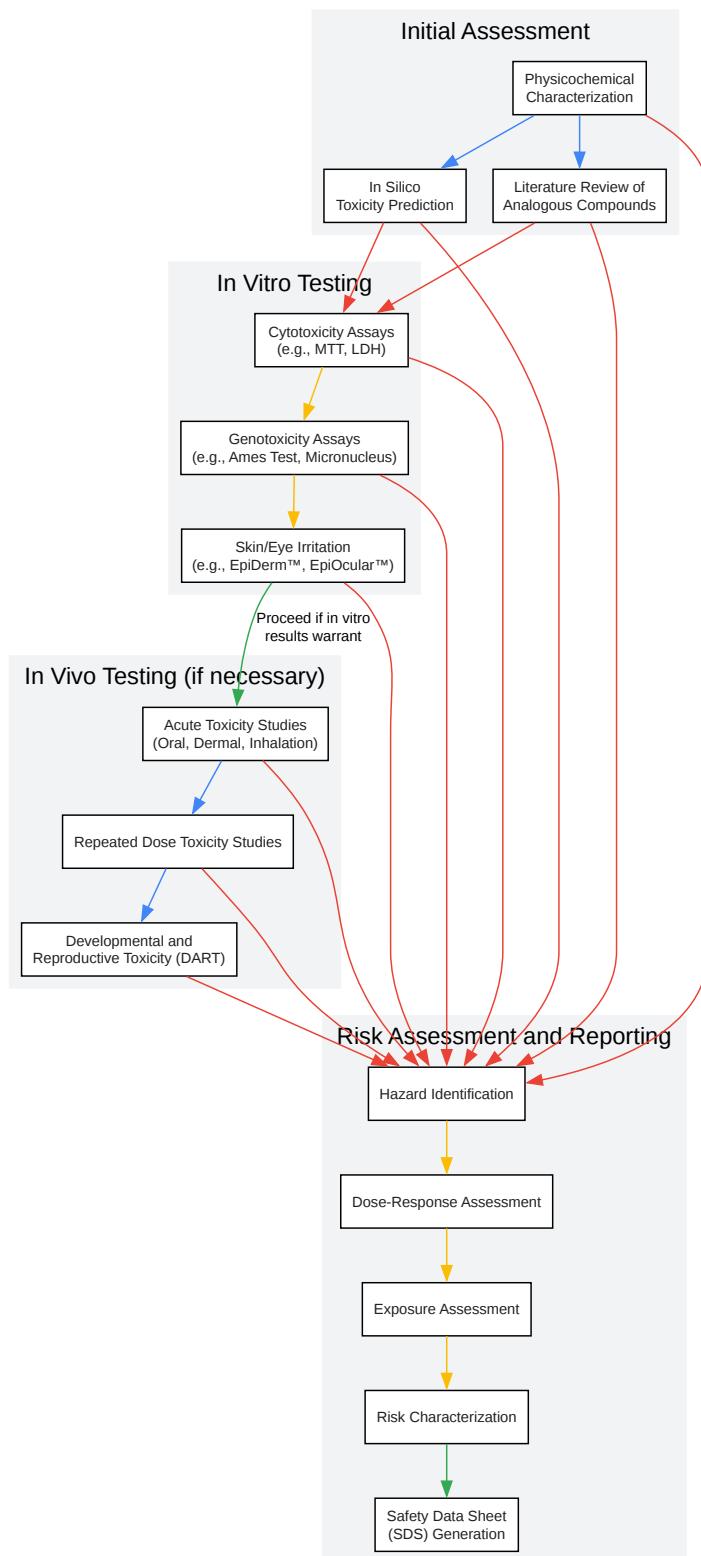
## Spills and Leaks

For spills, soak up with inert absorbent material (e.g., sand, silica gel, acid binder, universal binder, sawdust) and keep in suitable, closed containers for disposal.[1] Do not let this chemical enter the environment.[1]

## Section 6: Experimental Protocols and Workflows

While specific experimental protocols for the safety assessment of **1,5-Pentanedithiol** are not readily available, a generalized workflow for evaluating the toxicological profile of a chemical compound is presented below. This workflow is representative of standard industry and regulatory practices.

## Generalized Toxicological Assessment Workflow

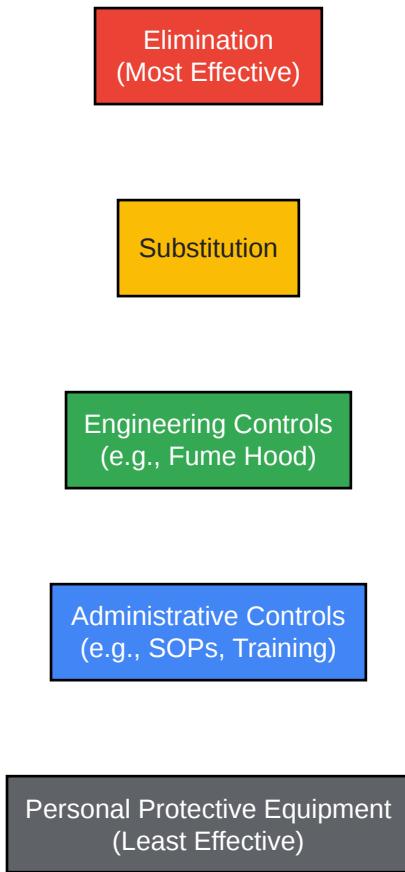
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Caption: Generalized workflow for toxicological assessment of a chemical compound.

## Section 7: Hierarchy of Safety Controls

To ensure a safe working environment, a hierarchy of controls should be implemented. This approach prioritizes the most effective control measures to eliminate or minimize hazards.

### Hierarchy of Controls for Chemical Safety



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Caption: Hierarchy of controls for managing chemical hazards in the laboratory.

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